

Essential Safety and Logistical Information for Handling Hpk1-IN-3

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Compound of Interest

Compound Name: Hpk1-IN-3

Cat. No.: B8175997

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the safe handling, storage, and disposal of **Hpk1-IN-3**, a potent and selective hematopoietic progenitor kinase 1 (HPK1) inhibitor. Adherence to these protocols is critical to ensure personnel safety and maintain the integrity of research.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Hpk1-IN-3** is provided below for easy reference.

Property	Value
Molecular Formula	C ₂₃ H ₂₂ F ₄ N ₆ O ₂
Molecular Weight	490.45 g/mol
Appearance	Solid
Solubility	DMSO
Storage Temperature	Powder: -20°C for up to 3 years, 4°C for up to 2 years. In solvent: -80°C for up to 6 months, -20°C for up to 1 month. [1]

Personal Protective Equipment (PPE)

Due to the potent nature of **Hpk1-IN-3**, stringent personal protective measures are mandatory. The following PPE must be worn at all times when handling the compound, particularly when working with the solid form or preparing solutions.

PPE Category	Item	Specifications
Hand Protection	Gloves	Nitrile gloves. Double-gloving is recommended when handling the solid compound.
Eye Protection	Safety Glasses/Goggles	Chemical safety goggles with side shields.
Body Protection	Laboratory Coat	A buttoned lab coat.
Respiratory Protection	Facemask/Respirator	A properly fitted N95 respirator or higher is recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Hpk1-IN-3** is essential to minimize exposure risk and ensure experimental accuracy.

Receiving and Storage

- **Inspect Shipment:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Verify Identity:** Confirm that the product name and catalog number (e.g., MedchemExpress HY-138568) match the order.^[2]

- Log Inventory: Record the date of receipt and assigned storage location.
- Store Appropriately: Store the compound in a tightly sealed container in a designated, well-ventilated, and secure location at the recommended temperature.

Preparation of Stock Solutions

- Warning: The solid form of **HpK1-IN-3** presents the highest risk of aerosolization and exposure. All weighing and initial dissolution steps must be performed in a certified chemical fume hood or a ventilated balance enclosure.^[3]
- Pre-dissolution Setup:
 - Don all required PPE.
 - Prepare a clean and decontaminated workspace within the chemical fume hood.
 - Assemble all necessary equipment: analytical balance, spatulas, weigh paper, vials, and the appropriate solvent (typically DMSO).
- Weighing the Compound:
 - Carefully weigh the desired amount of **HpK1-IN-3** powder onto weigh paper.
 - Avoid creating dust. Use gentle movements.
- Dissolution:
 - Transfer the weighed powder into an appropriate vial.
 - Add the calculated volume of DMSO to achieve the desired stock concentration.
 - Cap the vial securely and vortex until the solid is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary.
- Labeling and Storage of Stock Solution:
 - Clearly label the vial with the compound name, concentration, solvent, date of preparation, and your initials.

- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Disposal Plan

All waste materials contaminated with **Hpk1-IN-3** must be treated as hazardous chemical waste.

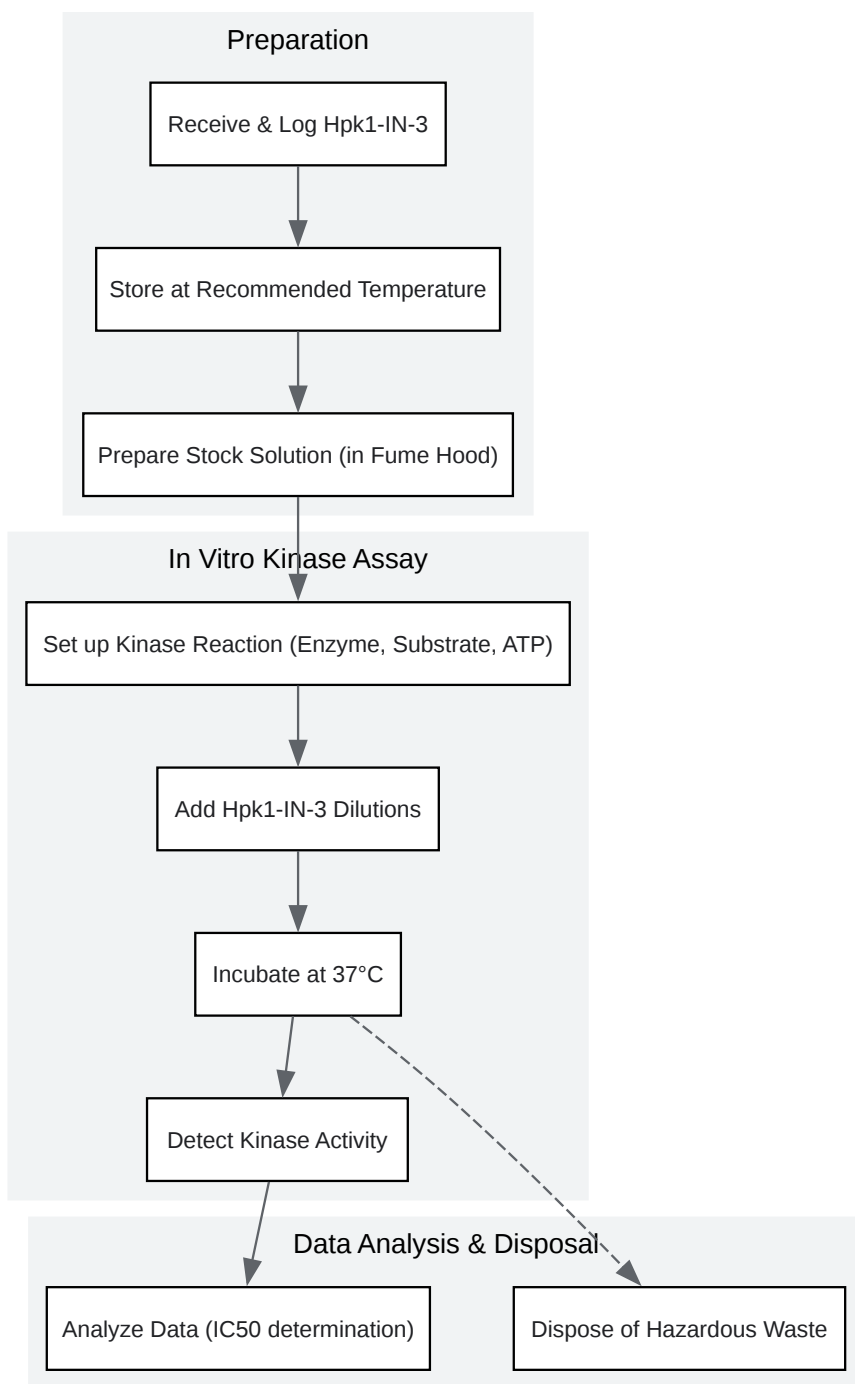
Waste Type	Disposal Procedure
Solid Waste	All disposable materials that have come into contact with Hpk1-IN-3 (e.g., weigh paper, pipette tips, gloves, contaminated lab coats) must be collected in a designated, clearly labeled hazardous waste container.
Liquid Waste	Unused or contaminated solutions containing Hpk1-IN-3 should be collected in a sealed, labeled hazardous waste container. Do not dispose of down the drain.
Empty Vials	Empty vials that contained Hpk1-IN-3 should be triple-rinsed with an appropriate solvent. The rinsate must be collected as hazardous liquid waste. After rinsing, the defaced vials can be disposed of as regular laboratory glass waste.

Follow your institution's specific guidelines for the final disposal of hazardous chemical waste.

Experimental Workflow and Signaling Pathway Diagrams

To provide a practical context for the use of **Hpk1-IN-3**, the following diagrams illustrate a general experimental workflow for kinase inhibitor testing and the HPK1 signaling pathway.

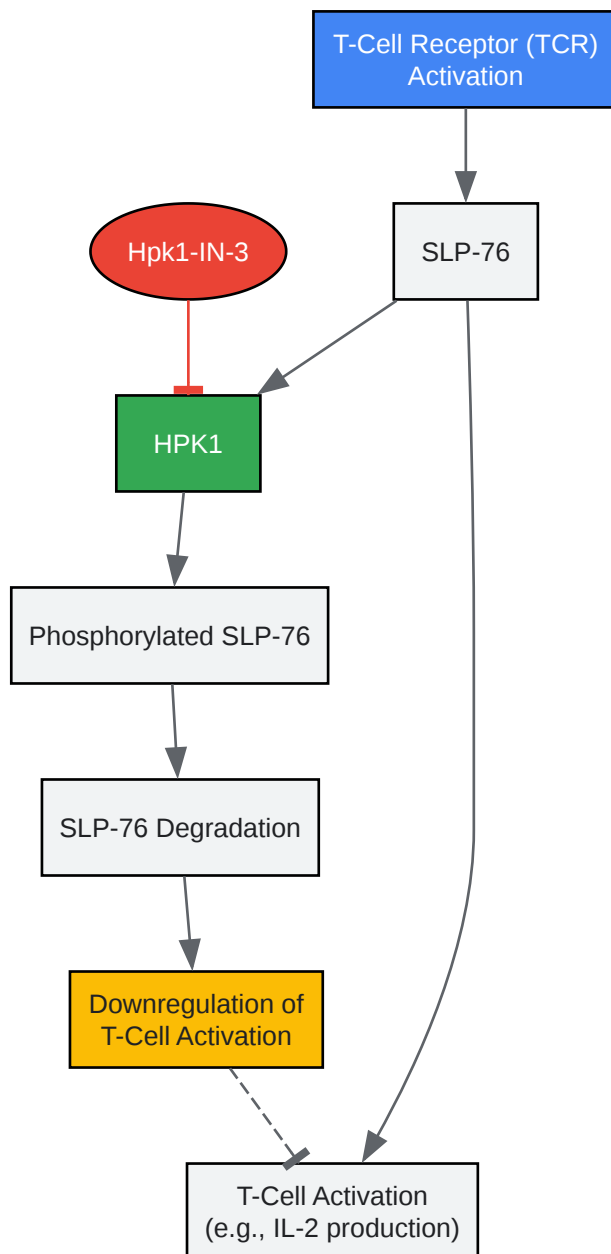
General Experimental Workflow for Hpk1-IN-3



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Caption: A general workflow for handling and testing **Hpk1-IN-3**.

Simplified HPK1 Signaling Pathway in T-Cells



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Caption: Inhibition of HPK1 by **Hpk1-IN-3** prevents the downregulation of T-cell activation.

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